

# How to resolve adhesion failure in rhodium electroplating?

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## Compound of Interest

Compound Name: Rhodium(III) sulfate

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## Technical Support Center: Rhodium Electroplating

This guide provides troubleshooting assistance and frequently asked questions to help researchers, scientists, and drug development professionals resolve adhesion failure in rhodium electroplating experiments.

### Troubleshooting Guide

#### Q1: What are the primary causes of rhodium plating peeling, flaking, or blistering (poor adhesion)?

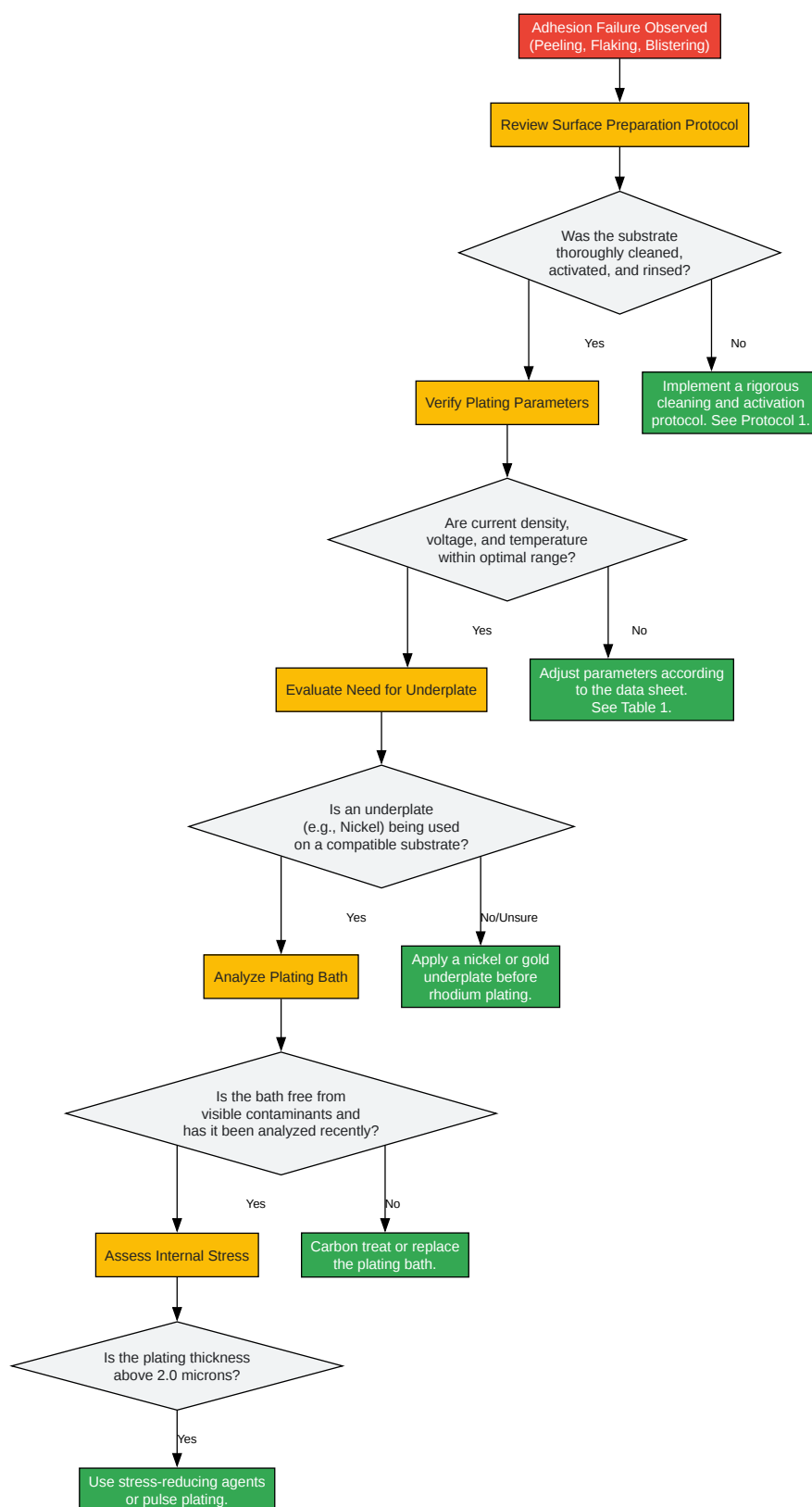
Adhesion failure in rhodium electroplating, which manifests as peeling, flaking, or blistering, is a common issue that can almost always be traced back to a few root causes.<sup>[1]</sup> The bond between the rhodium layer and the substrate must be strong, and any interference with this bond will compromise the quality of the deposit.

The most common causes for adhesion failure are:

- **Inadequate Surface Preparation:** The most frequent cause of poor adhesion is an improperly prepared substrate surface. Any contaminants like oils, grease, oxides, or residues from previous steps will prevent a strong bond.<sup>[2][3]</sup>

- Contamination of the Plating Bath: Impurities, both organic and metallic, in the rhodium solution can interfere with the deposition process and lead to adhesion problems.[\[4\]](#)[\[5\]](#)
- Incorrect Plating Parameters: The electrochemical conditions must be precisely controlled. Deviations in current density, voltage, temperature, or bath chemistry can result in stressed, poorly-adhered deposits.[\[4\]](#)[\[6\]](#)
- High Internal Stress: Rhodium deposits are inherently prone to high internal stress, which can cause cracking and peeling, especially in thicker coatings.[\[7\]](#)[\[8\]](#)
- Absence of a Proper Underplate: Many substrates require an intermediate layer, typically nickel or gold, to ensure a durable bond with the rhodium layer.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Below is a logical workflow to diagnose the cause of adhesion failure.



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Caption: Troubleshooting workflow for rhodium plating adhesion failure.

## Q2: How do I properly prepare a substrate for rhodium plating?

Proper surface preparation is the most critical factor for ensuring good adhesion. The surface must be chemically clean and active to form a strong metallic bond with the plated layer.<sup>[1][12]</sup>

The process involves a sequence of cleaning, rinsing, and activation steps.

### Key Surface Preparation Stages:

- **Pre-Cleaning:** Initial removal of heavy oils, grease, and polishing compounds. This is often done with ultrasonic cleaning in a suitable detergent solution.<sup>[13][14]</sup>
- **Electrocleaning:** An electrochemical cleaning process that uses an electric current to remove fine, embedded impurities from the surface.<sup>[6]</sup>
- **Rinsing:** Thorough rinsing with distilled or deionized water between each chemical step is vital to prevent dragging solutions from one tank to the next, which can contaminate baths and compromise adhesion.<sup>[1][14]</sup>
- **Acid Activation (Acid Dip):** This step removes any oxides that may have formed on the surface and "activates" the metal, making it receptive to plating.<sup>[6][15]</sup> A failure to properly activate the surface can lead to poor adhesion.<sup>[4]</sup>



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